

MPT0G211: A Technical Guide to its Impact on Cellular Signaling Pathways

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Compound of Interest

Compound Name: MPT0G211
CAS No.: 2151853-97-1
Cat. No.: B10821705

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For Researchers, Scientists, and Drug Development Professionals

This document provides an in-depth analysis of the cellular and molecular mechanisms of **MPT0G211**, a potent and highly selective histone deacetylase 6 (HDAC6) inhibitor. The information presented herein is intended to support further research and development of this compound for therapeutic applications in oncology and neurodegenerative diseases.

Core Mechanism of Action

MPT0G211 is a novel, orally active small molecule that demonstrates high selectivity for HDAC6, a class IIb histone deacetylase. Its primary mechanism of action is the inhibition of HDAC6's enzymatic activity, leading to the hyperacetylation of its various substrate proteins. This targeted inhibition disrupts several key cellular signaling pathways implicated in cancer progression and neurodegeneration.

Quantitative Data Summary

The following tables summarize the key quantitative metrics of **MPT0G211**'s activity from in vitro studies.

Parameter	Value	Selectivity	Reference
HDAC6 IC50	0.291 nM	>1000-fold vs. other HDAC isoforms	[1][2]

Table 1: In Vitro HDAC6 Inhibitory Activity of **MPT0G211**

Cell Line	Cancer Type	GI50	Reference
MDA-MB-231	Triple-Negative Breast Cancer	16.19 μ M	[2]
MCF-7	Breast Cancer	5.6 μ M	[2]

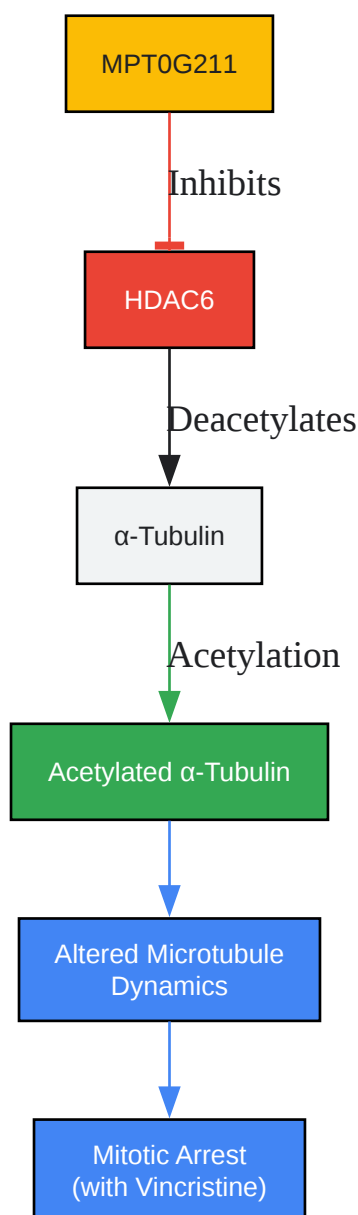
Table 2: In Vitro Anti-proliferative Activity of **MPT0G211**

Impact on Key Cellular Signaling Pathways

MPT0G211 modulates multiple signaling pathways through its selective inhibition of HDAC6. The following sections detail these effects and are accompanied by visual representations of the pathways.

Tubulin Acetylation and Microtubule Dynamics

A primary and direct consequence of HDAC6 inhibition by **MPT0G211** is the increased acetylation of α -tubulin, a major component of microtubules.[3] This hyperacetylation alters microtubule stability and dynamics, which can impact cell division, migration, and intracellular transport. In combination with vincristine, **MPT0G211**'s effect on microtubule dynamics leads to mitotic arrest in acute lymphoblastic leukemia cells.[3][4]



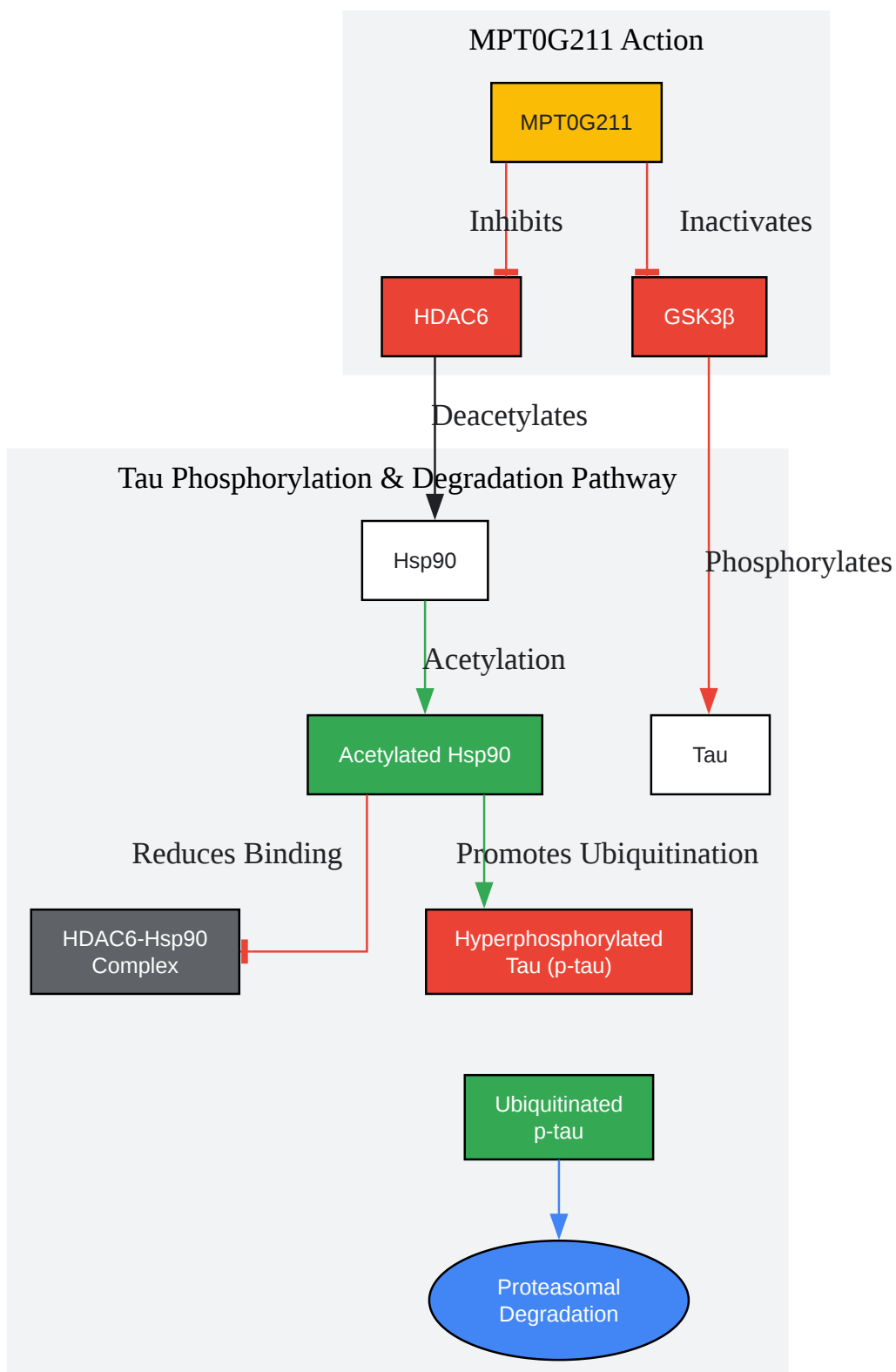
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MPT0G211's effect on tubulin acetylation and microtubule dynamics.

Hsp90 Acetylation, Tau Phosphorylation, and Neuroprotection

In the context of Alzheimer's disease, **MPT0G211** has shown neuroprotective effects by modulating the Hsp90-tau pathway.[1][5] Inhibition of HDAC6 by **MPT0G211** leads to the hyperacetylation of Hsp90, which in turn disrupts the HDAC6-Hsp90 complex. This dissociation facilitates the ubiquitination and subsequent proteasomal degradation of hyperphosphorylated

tau (p-tau), a key pathological hallmark of Alzheimer's disease.[1][5] Furthermore, **MPT0G211** has been observed to inactivate GSK3 β , a kinase involved in tau phosphorylation, thereby further reducing the p-tau burden.[1][2]

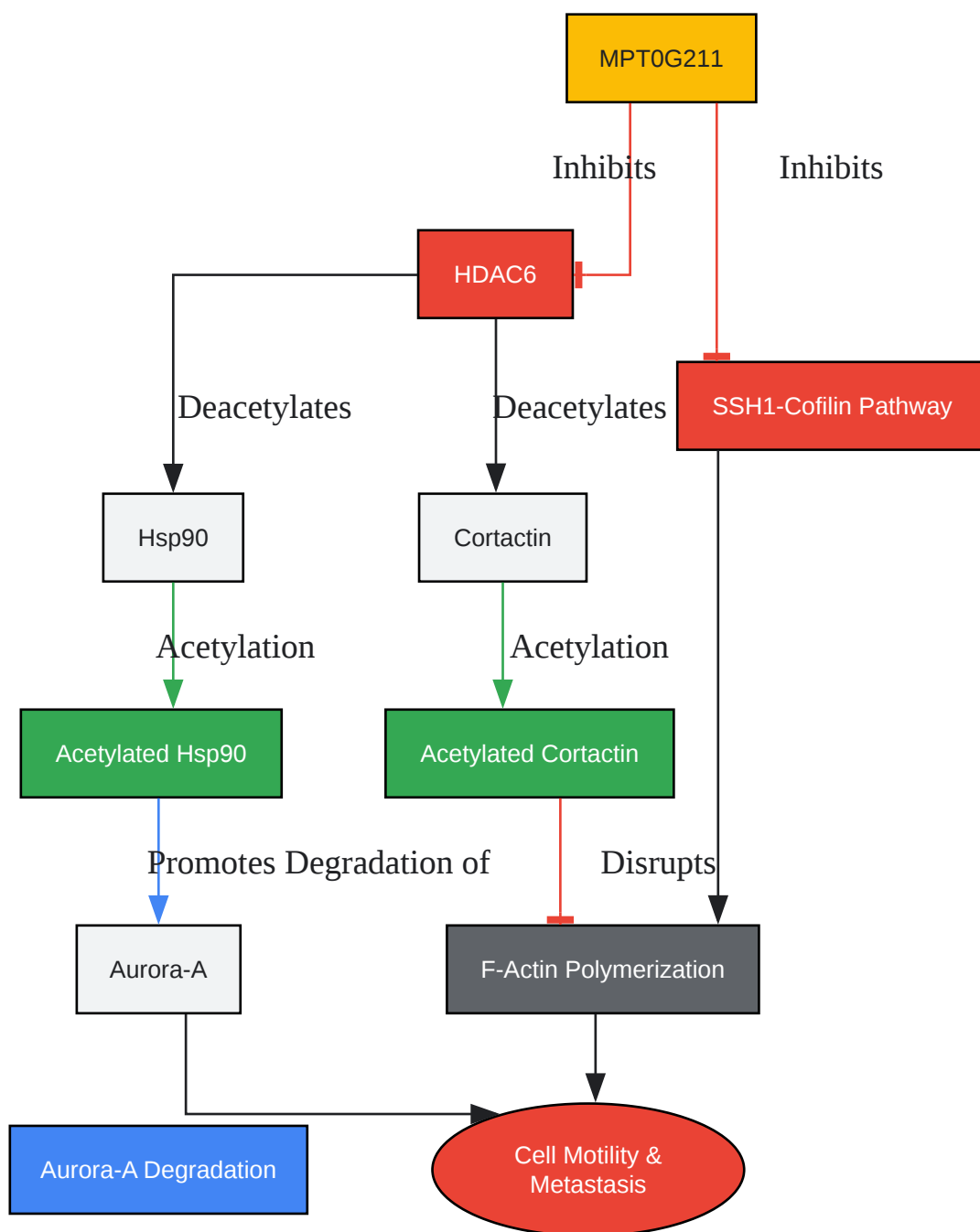


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MPT0G211's neuroprotective mechanism via the Hsp90-tau pathway.

Actin Reorganization, Cell Motility, and Anti-Metastatic Effects

MPT0G211 has demonstrated anti-metastatic properties, particularly in triple-negative breast cancer (TNBC) models.^[6] By inhibiting HDAC6, **MPT0G211** increases the acetylation of cortactin, a key regulator of actin polymerization. This leads to the disruption of F-actin polymerization. Additionally, **MPT0G211** downregulates the expression of slingshot protein phosphatase 1 (SSH1) and active cofilin, further inhibiting the cofilin-F-actin pathway.^[6] The compound also promotes the degradation of aurora-A, a protein involved in cell cycle progression and migration, through the acetylation of its chaperone, Hsp90.^[6]



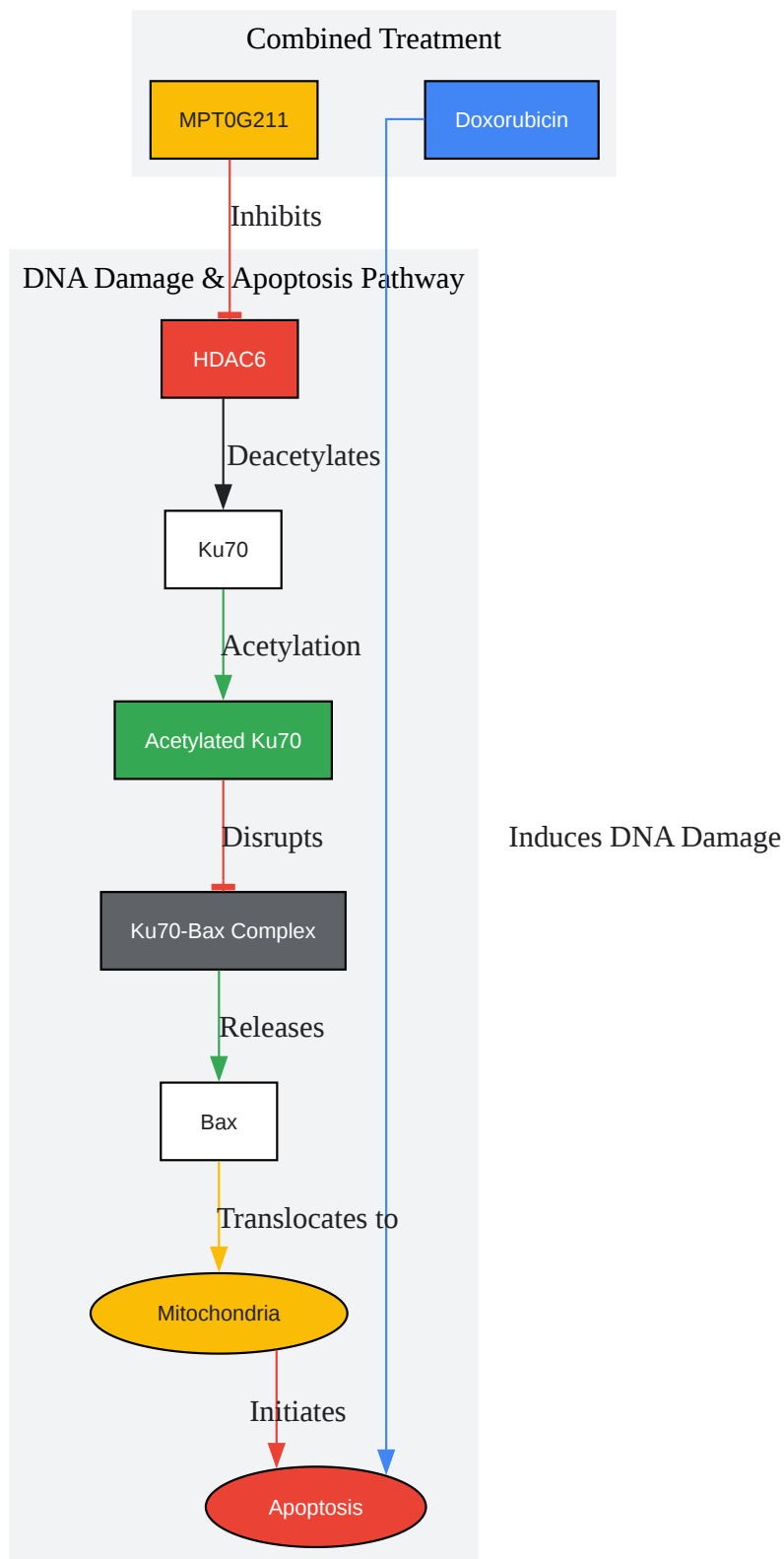
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MPT0G211's anti-metastatic effects through actin and aurora-A pathways.

DNA Damage Response and Apoptosis in Leukemia

In acute myeloid leukemia (AML) cells, **MPT0G211** potentiates the cytotoxic effects of doxorubicin by modulating the DNA damage response.[3][4] Inhibition of HDAC6 by **MPT0G211** leads to the acetylation of Ku70, a key protein in the non-homologous end-joining

DNA repair pathway. Acetylated Ku70 releases the pro-apoptotic protein Bax, allowing it to translocate to the mitochondria and initiate apoptosis.[3][4]



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MPT0G211's synergistic effect with doxorubicin on the DNA damage response.

Experimental Protocols

While detailed, step-by-step protocols are proprietary to the conducting research institutions, the following outlines the general methodologies employed in the characterization of **MPT0G211**'s effects.

Western Blotting

- Objective: To determine the levels of protein expression and post-translational modifications (e.g., acetylation, phosphorylation).
- General Protocol:
 - Cells (e.g., SH-SY5Y, Neuro-2a, MDA-MB-231, HL-60) are treated with varying concentrations of **MPT0G211** or vehicle control for a specified duration (e.g., 24 hours).[7]
 - Whole-cell lysates are prepared using appropriate lysis buffers.
 - Protein concentrations are determined using a standard assay (e.g., BCA assay).
 - Equal amounts of protein are separated by SDS-PAGE and transferred to a membrane (e.g., PVDF).
 - Membranes are blocked and then incubated with primary antibodies specific to the proteins of interest (e.g., acetylated α -tubulin, total α -tubulin, acetylated Hsp90, total Hsp90, p-tau, total tau, acetylated Ku70, etc.).
 - Membranes are washed and incubated with corresponding secondary antibodies conjugated to a detectable enzyme (e.g., HRP).
 - Protein bands are visualized using a chemiluminescent substrate and an imaging system.

Cell Viability (MTT) Assay

- Objective: To assess the cytotoxic or anti-proliferative effects of **MPT0G211**.

- General Protocol:
 - Cells are seeded in 96-well plates and allowed to adhere overnight.
 - Cells are treated with a range of concentrations of **MPT0G211**.
 - After a specified incubation period (e.g., 24-72 hours), MTT reagent is added to each well.
 - The formazan crystals formed by viable cells are dissolved in a solubilization solution (e.g., DMSO).
 - The absorbance is measured at a specific wavelength (e.g., 570 nm) using a microplate reader.
 - Cell viability is calculated as a percentage relative to the vehicle-treated control cells.

Co-Immunoprecipitation (Co-IP)

- Objective: To investigate protein-protein interactions (e.g., HDAC6-Hsp90, Ku70-Bax).
- General Protocol:
 - Cells are treated with **MPT0G211** or control.
 - Cells are lysed with a non-denaturing lysis buffer to preserve protein complexes.
 - The lysate is pre-cleared with protein A/G beads.
 - A primary antibody targeting one of the proteins in the suspected complex is added to the lysate and incubated to form an antibody-protein complex.
 - Protein A/G beads are added to pull down the antibody-protein complex.
 - The beads are washed to remove non-specifically bound proteins.
 - The immunoprecipitated proteins are eluted from the beads and analyzed by Western blotting using an antibody against the other protein in the suspected complex.

Clinical Development

While numerous HDAC inhibitors are undergoing clinical investigation for various malignancies, publicly available information as of late 2025 does not indicate a specific clinical trial for **MPT0G211** led by M.D. Anderson Cancer Center.[8][9] The development of novel agents often involves numerous preclinical studies before advancing to clinical phases, which may be conducted at various institutions globally. Researchers are encouraged to consult clinical trial registries for the most current information on the clinical development of **MPT0G211**.

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